

Technical Guide: 1-Methoxy-1-methylcyclopentane (CAS 32818-40-9)

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Compound of Interest

Compound Name: 1-Methoxy-1-methylcyclopentane

Cat. No.: B14697417

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Disclaimer: A comprehensive technical guide for **1-Methoxy-1-methylcyclopentane** (CAS 32818-40-9) that fulfills all the requested core requirements cannot be generated at this time. Extensive searches indicate a significant lack of publicly available scientific literature, experimental data, and application-specific information for this compound. The information that is accessible, primarily from chemical patents and supplier databases, is insufficient to provide in-depth details on physical properties, complete spectroscopic analysis, biological activity, or toxicological profiles.

This document provides the most detailed information available from public sources, focusing on the compound's synthesis.

Compound Identification

Basic identification and computed properties for **1-Methoxy-1-methylcyclopentane** are summarized below.

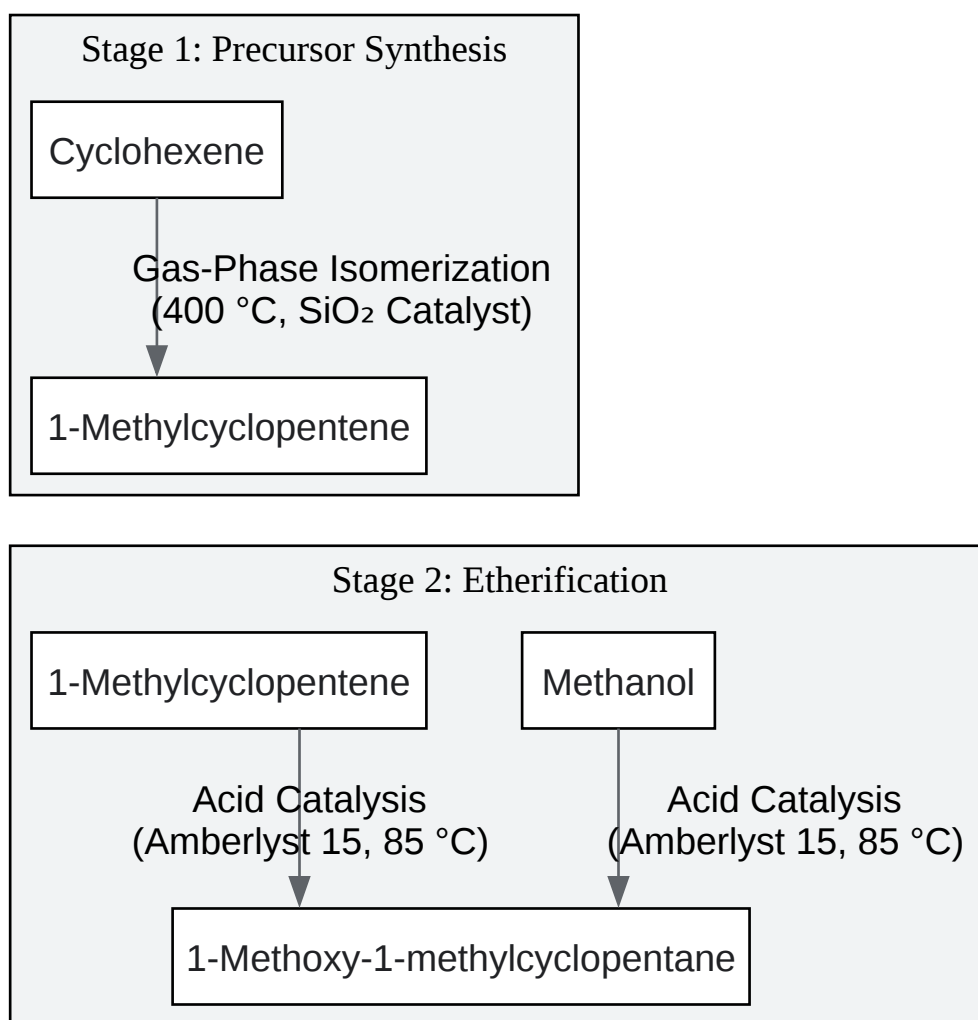
| Identifier | Value |
|-------------------|--|
| CAS Number | 32818-40-9[1][2] |
| Molecular Formula | C ₇ H ₁₄ O[1][2] |
| Molecular Weight | 114.19 g/mol [3] |
| IUPAC Name | 1-methoxy-1-methylcyclopentane |
| Canonical SMILES | CC1(CCCC1)OC[1] |
| InChI | InChI=1S/C7H14O/c1-7(8-2)5-3-4-6-7/h3-6H2,1-2H3[3] |
| InChIKey | HJIPILMKRASVNP-UHFFFAOYSA-N[3] |

Synthesis

The primary documented method for the synthesis of **1-Methoxy-1-methylcyclopentane** is the acid-catalyzed addition of methanol to 1-methylcyclopentene.[4][5]

Synthesis Workflow

The overall synthetic process can be visualized as a two-stage process, starting from the rearrangement of cyclohexene to form the key intermediate, 1-methylcyclopentene, which is then etherified.[4][6]



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Caption: Overall synthesis workflow for **1-Methoxy-1-methylcyclopentane**.

Experimental Protocol: Etherification of 1-Methylcyclopentene

The following laboratory-scale protocol is adapted from the procedure described in U.S. Patent US20120101307A1.[5]

Materials:

- 1-Methylcyclopentene (99.0 g, 1.20 mol)
- Methanol (200.0 g, 6.24 mol)

- Amberlyst 15 ion-exchange resin (15.0 g)
- 3-neck round-bottom flask
- Soxhlet extractor with extraction thimble
- Reflux condenser
- Heating mantle or oil bath
- Nitrogen source and bubbler

Procedure:

- Equip a 3-neck flask with a reflux condenser, a nitrogen inlet, and a stopper. Place the Soxhlet extractor between the flask and the condenser.
- Fill the extraction thimble of the Soxhlet apparatus with 15.0 g of Amberlyst 15 resin.
- Charge the 3-neck flask with 1-methylcyclopentene (99.0 g) and methanol (200.0 g) under a nitrogen atmosphere.
- Heat the mixture to reflux using an oil bath set to 85 °C. The patent specifies that at this temperature, the starting materials boil and condense, passing through the resin-filled thimble to react.^[5]
- Continue the reaction under reflux. The product, **1-Methoxy-1-methylcyclopentane**, has a boiling point above 85 °C and will therefore accumulate in the reaction flask.^[5]
- Monitor the reaction progress using Gas Chromatography (GC). The patent reports a conversion of approximately 94% after 67 hours.^[5]
- Upon completion, turn off the heat and allow the reaction mixture to cool to room temperature.
- The final product can be isolated and purified from the remaining methanol and unreacted olefin by distillation.

Spectroscopic Data

Detailed, publicly available experimental spectra (NMR, IR, MS) for **1-Methoxy-1-methylcyclopentane** are not available. While spectral databases indicate the existence of FTIR and GC-MS data, they are typically behind paywalls.[3] No experimental ^1H or ^{13}C NMR data was found in the public domain.

Physical and Chemical Properties

No experimentally determined physical properties such as boiling point, density, or refractive index for **1-Methoxy-1-methylcyclopentane** were found in the searched literature. The synthesis patent notes that the boiling point is above 85 °C, which allows for its enrichment in the reaction vessel during synthesis.[5]

Applications, Biological Activity, and Toxicology

There is no information available in the public scientific literature regarding the applications, biological activity, or toxicological properties of **1-Methoxy-1-methylcyclopentane**. The compound is not associated with any drug development research, signaling pathways, or established use cases beyond its role as a potential chemical intermediate. Safety data sheets (SDS) specific to this compound are not publicly available.

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